

A Technical Guide to the Elemental Iron Content and Calculation in Iron Fumarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iron fumarate

Cat. No.: B083845

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the elemental iron content in **iron fumarate**, including methods for its calculation and experimental determination. It is intended for researchers, scientists, and professionals involved in drug development and formulation who require precise and accurate information on this widely used iron supplement.

Physicochemical Properties of Iron Fumarate

Iron (II) fumarate, also known as ferrous fumarate, is the iron (II) salt of fumaric acid. It is a reddish-orange powder commonly used in the treatment and prevention of iron deficiency anemia due to its high iron content and good bioavailability.

Property	Value	Reference
Chemical Formula	$C_4H_2FeO_4$	[1][2]
Molecular Weight	169.90 g/mol	[3][4][5][6][7]
Appearance	Reddish-orange powder	[1][2]
Elemental Iron Content	Approximately 32.87% - 33%	[1][2][3][8][9]

Calculation of Elemental Iron Content

The amount of elemental iron in a given mass of **iron fumarate** can be calculated using a straightforward formula. This calculation is crucial for accurate dosage formulation and for comparing the iron content across different iron salts.

The Calculation Formula

The elemental iron content is determined by the ratio of the atomic weight of iron to the molecular weight of **iron fumarate**.

$$\text{Elemental Iron (\%)} = (\text{Atomic Weight of Fe} / \text{Molecular Weight of C}_4\text{H}_2\text{FeO}_4) \times 100$$

Given:

- Atomic weight of Iron (Fe) \approx 55.845 g/mol
- Molecular weight of **Iron Fumarate** (C₄H₂FeO₄) \approx 169.90 g/mol

$$\text{Therefore: Elemental Iron (\%)} \approx (55.845 / 169.90) \times 100 \approx 32.87\%$$

For practical purposes in formulation, the following simplified calculation is used:

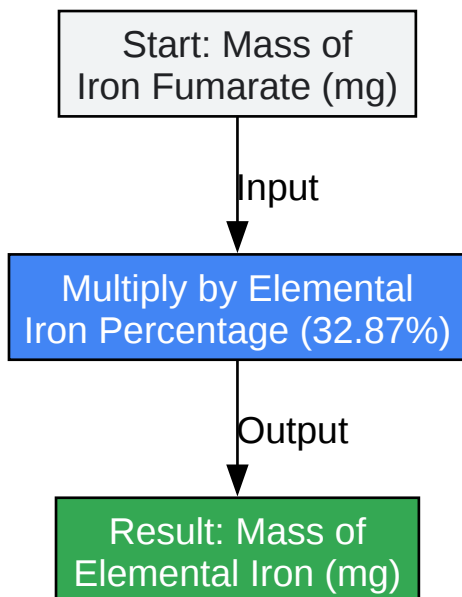
$$\text{Mass of Elemental Iron} = \text{Mass of Iron Fumarate} \times 0.3287$$

For example, a 300 mg tablet of pure **iron fumarate** will contain approximately 98.6 mg of elemental iron.^{[1][2]}

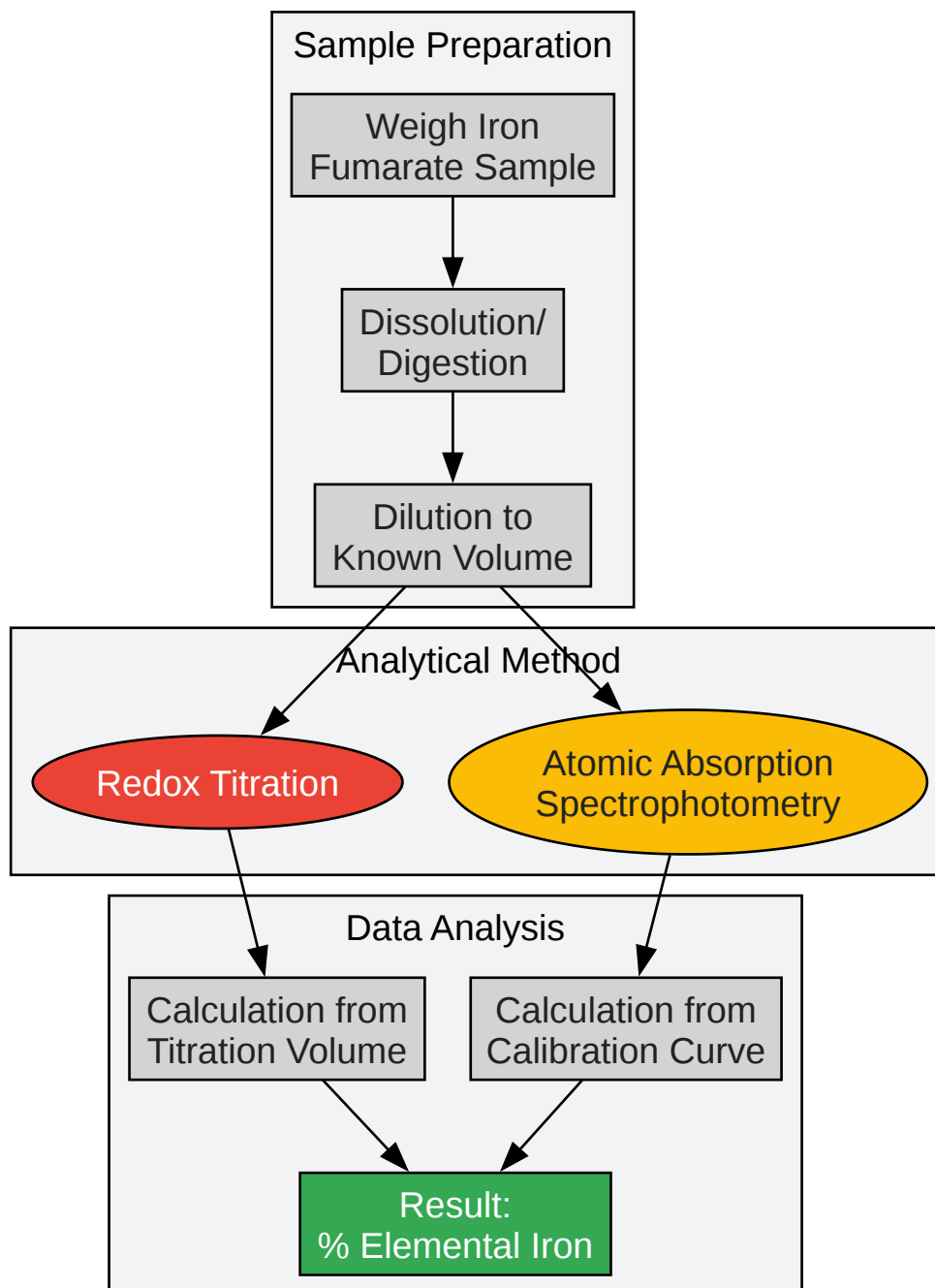
Calculation Workflow

The following diagram illustrates the logical workflow for calculating the elemental iron content from a given mass of **iron fumarate**.

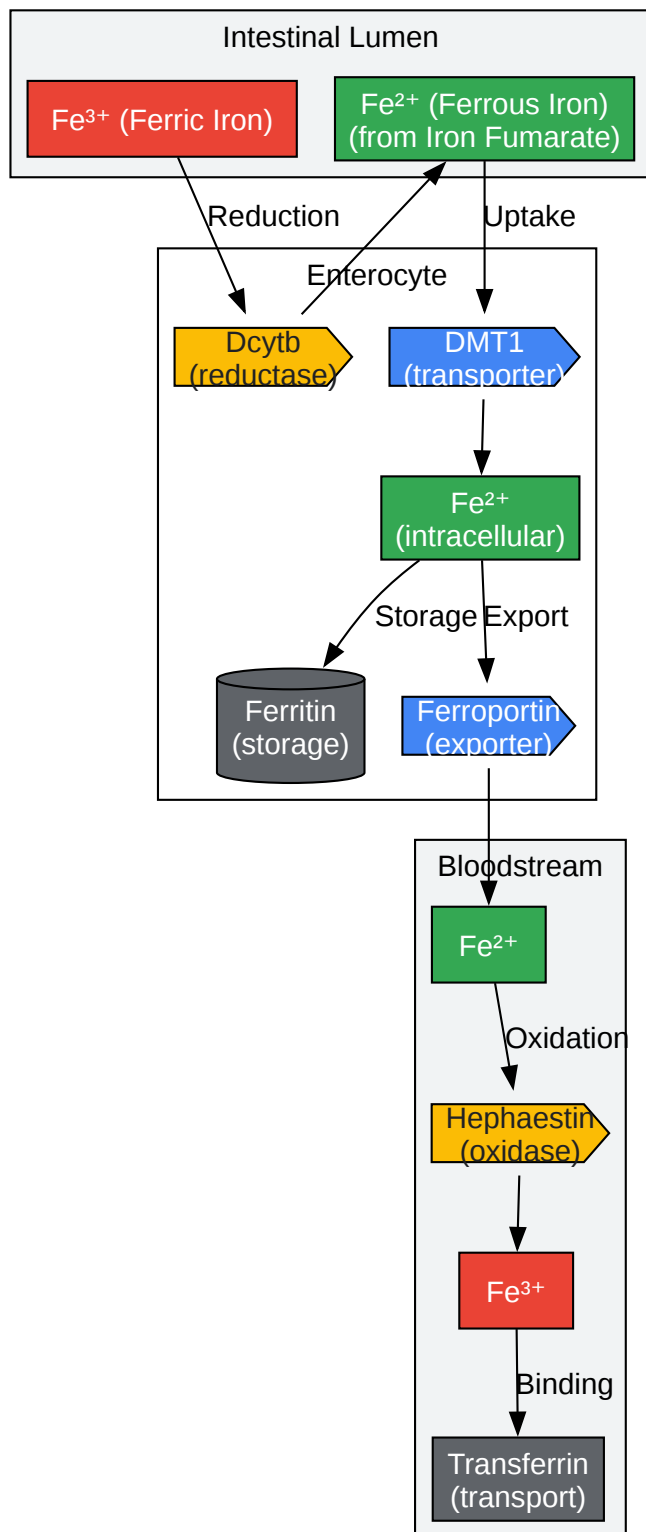
Calculation of Elemental Iron in Iron Fumarate



Experimental Workflow for Elemental Iron Determination



Non-Heme Iron Absorption Pathway

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cellular iron uptake, trafficking and metabolism: Key molecules and mechanisms and their roles in disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. m.youtube.com [m.youtube.com]
- 4. Molecular mechanisms involved in intestinal iron absorption - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Regulation of cellular iron metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The role of hepcidin, ferroportin, HCP1, and DMT1 protein in iron absorption in the human digestive tract [termedia.pl]
- 7. Increased DMT1 and FPN1 expression with enhanced iron absorption in ulcerative colitis human colon - PMC [pmc.ncbi.nlm.nih.gov]
- 8. teachmephysiology.com [teachmephysiology.com]
- 9. scielo.br [scielo.br]
- To cite this document: BenchChem. [A Technical Guide to the Elemental Iron Content and Calculation in Iron Fumarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083845#iron-fumarate-elemental-iron-content-and-calculation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com